

Application Notes and Protocols for M4284 in FimH-Mediated Bacterial Adhesion Studies

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Compound of Interest

Compound Name: M4284

Cat. No.: B15566875

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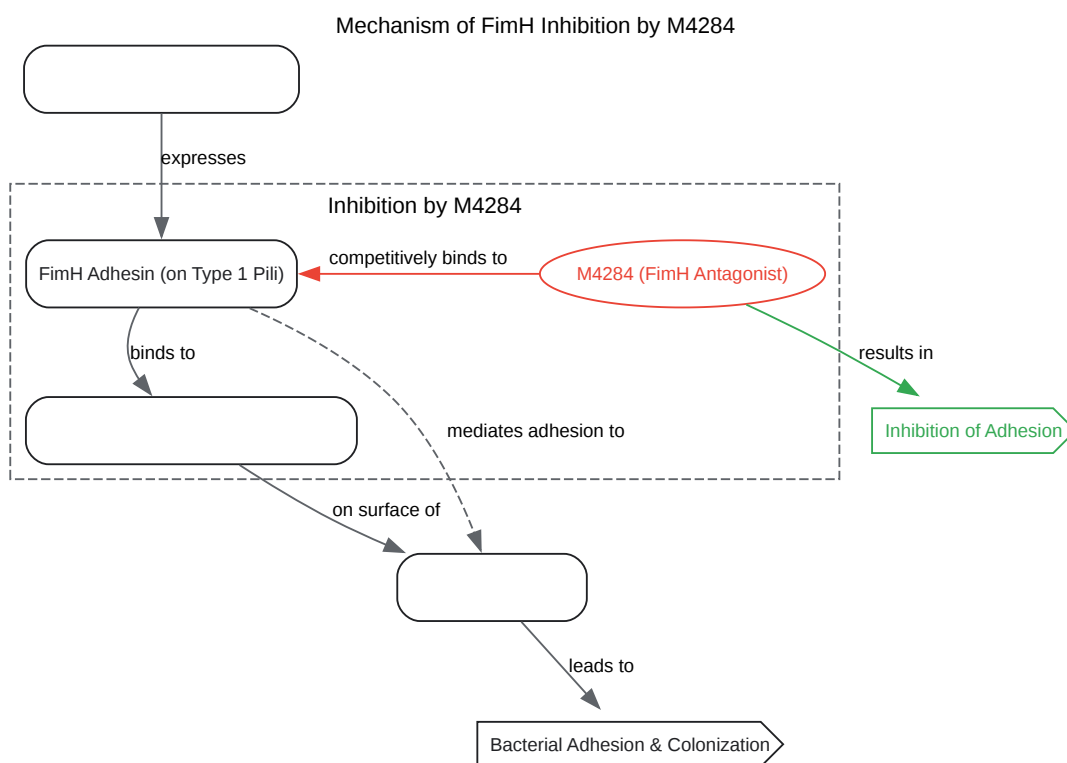
For Researchers, Scientists, and Drug Development Professionals

Introduction

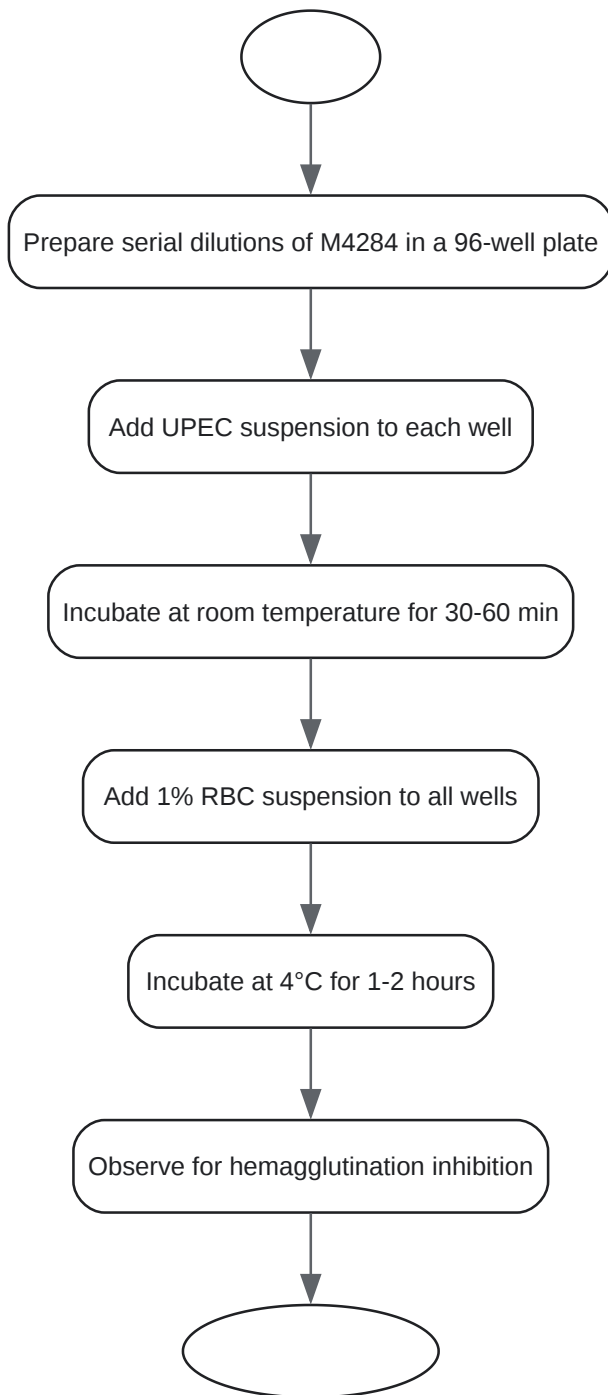
M4284 is a potent and selective, orally active biphenyl mannoside antagonist of the bacterial adhesin FimH.^[1] FimH is a critical virulence factor expressed on the tip of type 1 pili of uropathogenic Escherichia coli (UPEC), mediating the initial attachment of the bacteria to mannosylated glycoproteins on the surface of host urothelial cells. This adhesion is a crucial step in the pathogenesis of urinary tract infections (UTIs). By competitively inhibiting FimH, **M4284** effectively blocks this primary interaction, thereby preventing bacterial colonization and subsequent infection. These application notes provide detailed protocols for utilizing **M4284** to study and inhibit FimH-mediated bacterial adhesion in various in vitro assays.

Mechanism of Action

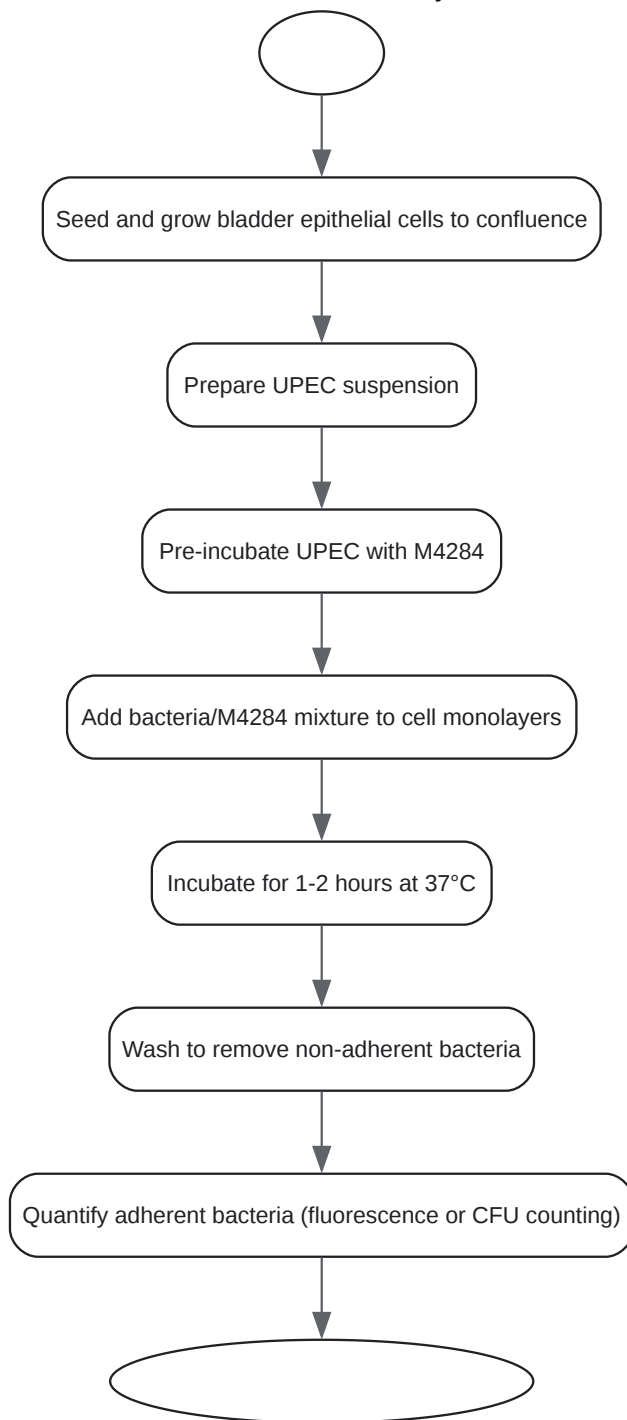
FimH-mediated adhesion is the first step in a cascade of events leading to UPEC colonization, invasion of bladder epithelial cells, and the formation of intracellular bacterial communities (IBCs) and biofilms. **M4284**, as a high-affinity mannoside, mimics the natural mannose ligand of FimH and competitively binds to the mannose-binding pocket of the FimH lectin domain. This occupation of the binding site prevents FimH from engaging with its host cell receptors, thus abrogating bacterial attachment.



Hemagglutination Inhibition Assay Workflow



Urothelial Cell Adhesion Assay Workflow

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References

- 1. Selective depletion of uropathogenic E. coli from the gut by a FimH antagonist - PMC [pmc.ncbi.nlm.nih.gov]
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